

Safety and Handling of Thalidomide-O-amido-C11-COOH: A Technical Guide

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Compound of Interest

Compound Name: *Thalidomide-O-amido-C11-COOH*

Cat. No.: *B15137221*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and application of **Thalidomide-O-amido-C11-COOH**, a crucial component in the development of Proteolysis-Targeting Chimeras (PROTACs). Given the compound's structural relation to thalidomide, a substance with known significant health risks, stringent adherence to safety protocols is imperative. This document synthesizes available data to guide researchers in the safe handling and effective use of this compound in a laboratory setting.

Compound Identification and Properties

Thalidomide-O-amido-C11-COOH is an E3 ligase ligand-linker conjugate. It incorporates the thalidomide moiety, which binds to the Cereblon (CRBN) E3 ubiquitin ligase, connected to an 11-carbon alkyl chain linker with a terminal carboxylic acid. This linker allows for the covalent attachment of a ligand for a target protein, forming a PROTAC.

Table 1: Chemical and Physical Properties of **Thalidomide-O-amido-C11-COOH**

Property	Value	Reference
Molecular Formula	C27H35N3O8	[1]
Molecular Weight	529.58 g/mol	[1]
CAS Number	2473270-96-9	[1]
Appearance	White to off-white solid	General knowledge
Solubility	Soluble in DMSO	[2]

Hazard Identification and Safety Precautions

A critical aspect of handling **Thalidomide-O-amido-C11-COOH** is recognizing the potential hazards associated with its thalidomide component. Thalidomide is a known teratogen and can cause severe birth defects.[3][4][5] While one supplier's Safety Data Sheet (SDS) for **Thalidomide-O-amido-C11-COOH** states that it is "Not a hazardous substance or mixture"[1], this should be treated with extreme caution. The toxicological properties of this specific conjugate have not been fully investigated. Therefore, it is prudent to handle it with the same precautions as thalidomide.

Table 2: Summary of Potential Hazards and GHS Classifications (Based on Thalidomide)

Hazard	GHS Classification	Precautionary Statements
Reproductive Toxicity	Category 1A (H360: May damage fertility or the unborn child)	P201, P202, P280
Acute Oral Toxicity	Category 3 (H301: Toxic if swallowed)	P264, P270, P301+P310
Acute Dermal Toxicity	Category 4 (H312: Harmful in contact with skin)	P280
Skin Irritation	Category 2 (H315: Causes skin irritation)	P264, P280, P302+P352
Eye Irritation	Category 2A (H319: Causes serious eye irritation)	P264, P280, P305+P351+P338
Respiratory Irritation	Category 3 (H335: May cause respiratory irritation)	P261, P271, P304+P340

Personal Protective Equipment (PPE)

- **Gloves:** Wear appropriate chemical-resistant gloves (e.g., nitrile).
- **Lab Coat:** A standard laboratory coat should be worn.
- **Eye Protection:** Use chemical safety goggles.
- **Respiratory Protection:** For operations that may generate dust or aerosols, use a certified respirator.

Handling Procedures

- **Ventilation:** Handle the compound in a well-ventilated area, preferably within a chemical fume hood.
- **Avoid Contact:** Prevent contact with skin, eyes, and clothing.
- **Aerosol and Dust Generation:** Minimize the generation of dust and aerosols.

- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

First Aid Measures

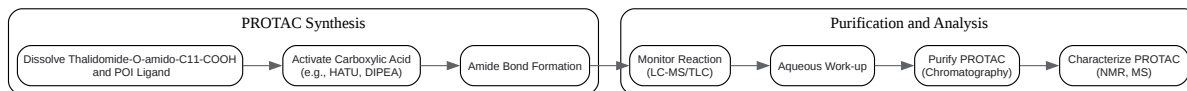
- In case of Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.
- In case of Skin Contact: Immediately wash the affected area with soap and water. Remove contaminated clothing.
- In case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek medical attention.
- In case of Ingestion: Do NOT induce vomiting. Immediately call a poison center or doctor.

Experimental Protocols: Use in PROTAC Synthesis

Thalidomide-O-amido-C11-COOH serves as a foundational building block for synthesizing PROTACs. The terminal carboxylic acid of the linker is activated to facilitate amide bond formation with an amine-containing ligand for the protein of interest (POI).

General Amide Coupling Protocol

- Dissolution: Dissolve **Thalidomide-O-amido-C11-COOH** in a suitable anhydrous organic solvent (e.g., DMF or DCM).
- Activation: Add a coupling agent (e.g., HATU, HBTU) and an amine base (e.g., DIPEA) to the solution to activate the carboxylic acid.
- Coupling: Add the amine-containing POI ligand to the reaction mixture.
- Reaction Monitoring: Monitor the reaction progress using an appropriate analytical technique (e.g., LC-MS or TLC).
- Work-up and Purification: Once the reaction is complete, perform an aqueous work-up to remove excess reagents and purify the resulting PROTAC using column chromatography or preparative HPLC.



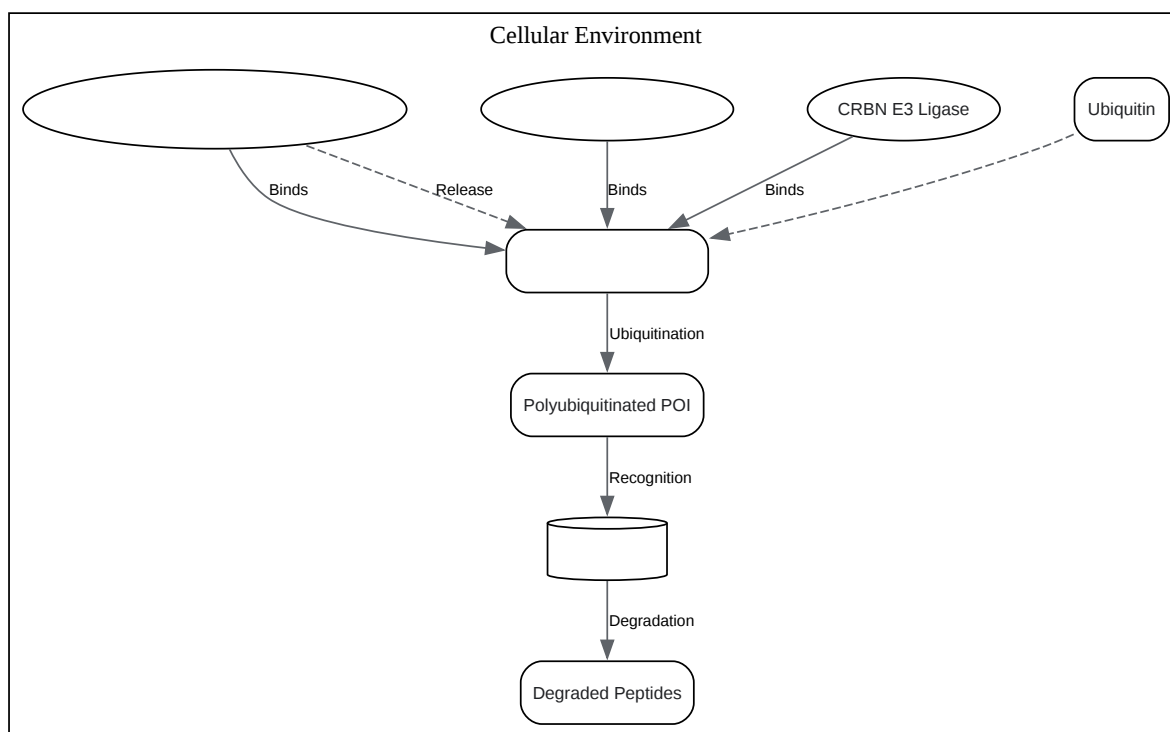
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A generalized workflow for the synthesis of a PROTAC.

Mechanism of Action in PROTACs

Once synthesized, the PROTAC containing the **Thalidomide-O-amido-C11-COOH** moiety hijacks the cell's ubiquitin-proteasome system to induce the degradation of the target protein.

- **Ternary Complex Formation:** The PROTAC simultaneously binds to the POI and the CRBN E3 ubiquitin ligase, forming a ternary complex.
- **Ubiquitination:** This proximity induces the E3 ligase to transfer ubiquitin molecules to the POI.
- **Proteasomal Degradation:** The polyubiquitinated POI is recognized and degraded by the proteasome.
- **PROTAC Recycling:** The PROTAC is then released and can induce the degradation of another POI molecule.



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Mechanism of action for a thalidomide-based PROTAC.

Storage and Disposal

- **Storage:** Store in a cool, dry, and well-ventilated place. Keep the container tightly closed. For long-term storage, refer to the supplier's recommendations, which often suggest storage at -20°C or -80°C.[2]
- **Disposal:** Dispose of waste in accordance with local, state, and federal regulations.

Conclusion

Thalidomide-O-amido-C11-COOH is a valuable tool for researchers developing targeted protein degraders. However, the potential for severe toxicity, inherited from its thalidomide component, necessitates rigorous safety and handling protocols. All personnel must be fully trained on the potential hazards and required safety measures before working with this compound. A thorough risk assessment should be conducted before any new experimental procedure involving this compound is initiated.

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